

A Technical Guide to the Fundamental Properties of Chromium-Gold Alloys

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Chromium;gold

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core fundamental properties of chromium-gold (Au-Cr) alloys. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development who may utilize these alloys in various applications, from biomedical devices to specialized laboratory equipment. This document details the phase diagram, crystal structure, mechanical behavior, electrical characteristics, magnetic nature, and corrosion resistance of Au-Cr alloys. All quantitative data is presented in structured tables for comparative analysis, and detailed experimental protocols for key characterization techniques are provided.

Phase Diagram and Crystal Structure

The chromium-gold system is characterized by a peritectic reaction, where a liquid and a solid phase react upon cooling to form a new solid phase. The solubility of chromium in gold is temperature-dependent, a crucial factor in designing heat treatments for these alloys.^[1]

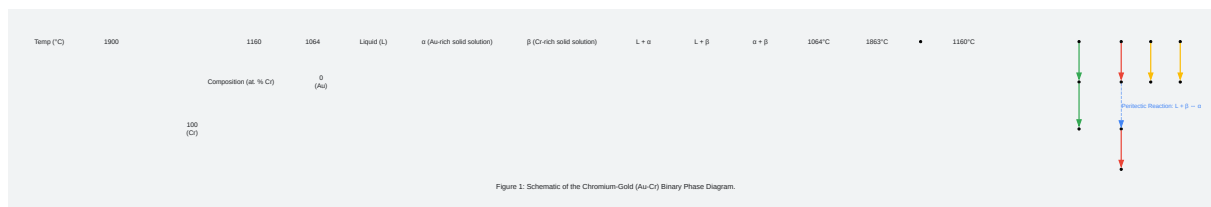
The crystal structure of gold is face-centered cubic (fcc), while chromium has a body-centered cubic (bcc) structure.^{[2][3]} The addition of chromium to gold results in a solid solution with a modified lattice parameter. The deviation from Vegard's law, which predicts a linear relationship between lattice parameters and composition, is observed in this alloy system.

Table 1: Crystal Structure and Lattice Parameters of Cr-Au Alloys

Chromium (at. %)	Crystal Structure	Lattice Parameter (Å)
0	FCC	4.078
10	FCC	~4.04
20	FCC	~4.01
30	FCC	~3.98
40	FCC	~3.95
50	FCC	~3.92

Note: The lattice parameter values are approximate and can vary based on the alloy's thermal history. Data is derived from graphical representations in existing literature.

Diagram: Chromium-Gold Phase Diagram



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Caption: Figure 1: Schematic of the Chromium-Gold (Au-Cr) Binary Phase Diagram.

Mechanical Properties

The addition of chromium to gold generally enhances its mechanical strength and hardness.[4] Pure gold is a soft and malleable metal, and alloying it with chromium provides a significant strengthening effect, which is crucial for applications requiring durability and wear resistance.[5] However, excessive chromium content can lead to increased brittleness.

Due to a lack of comprehensive publicly available data for a wide range of binary Au-Cr alloys, the following table provides illustrative values for pure gold and a common gold alloy with a significant chromium component to demonstrate the trend.

Table 2: Indicative Mechanical Properties of Gold and a Gold-Chromium Alloy

Material	Tensile Strength (MPa)	Elongation at Break (%)	Hardness (HV)
Pure Gold (annealed)	~120[6]	~45	~25
18k Au-Cr-Fe Alloy	~550-650	~5-15	~180-220

Note: The values for the 18k Au-Cr-Fe alloy are representative of a complex commercial alloy and are provided for illustrative purposes to show the effect of chromium and other alloying elements.

Electrical Properties

Chromium-gold alloys are well-known for their unique electrical resistance characteristics. Notably, specific compositions exhibit a very low, and in some cases near-zero, temperature coefficient of resistance (TCR) at room temperature.[7] This property makes them highly valuable for applications such as precision resistors and strain gauges. The resistivity of the alloy increases with the addition of chromium.

Table 3: Electrical Resistivity of Cr-Au Alloys at Room Temperature

Chromium (at. %)	Resistivity ($\mu\Omega\cdot\text{cm}$)
0	2.2
10	~25
20	~40
30	~50
40	~55
50	~60

Note: Resistivity values are approximate and can be influenced by the alloy's microstructure and processing history.

Magnetic Properties

Pure gold is diamagnetic, while chromium is antiferromagnetic at room temperature.^{[8][9]} The magnetic properties of chromium-gold alloys are complex and depend on the chromium concentration and temperature. At low chromium concentrations, the alloys exhibit paramagnetic behavior. As the chromium content increases, interactions between chromium atoms lead to more complex magnetic ordering, including spin-glass-like behavior at low temperatures.^[10]

Table 4: Magnetic Susceptibility of Gold and Chromium

Element	Molar Magnetic Susceptibility (χ_m) at 298 K ($10^{-6} \text{ cm}^3/\text{mol}$)
Gold (Au)	-34.0
Chromium (Cr)	+181.0

Corrosion Resistance

Gold is renowned for its exceptional corrosion resistance. The addition of chromium, a passivating metal, further enhances this property in many environments.^[11] Chromium forms a thin, stable oxide layer on the surface that protects the underlying alloy from corrosion. This makes Au-Cr alloys suitable for use in corrosive environments, including physiological conditions, which is relevant for biomedical applications.

Quantitative corrosion rate data for a systematic series of binary Au-Cr alloys in physiological saline is not readily available. However, electrochemical studies on gold-based alloys containing chromium in simulated physiological solutions (e.g., 0.9% NaCl) generally show very low corrosion current densities, indicative of high corrosion resistance. For reference, corrosion rates below 0.001 mm/year are generally considered excellent for implantable materials.

Experimental Protocols

Alloy Preparation: Arc Melting

A common method for preparing high-purity Cr-Au alloys is arc melting in an inert atmosphere.

- Material Preparation: Weigh high-purity gold (99.99%) and chromium (99.95%) in the desired atomic or weight percentages.

- **Melting Chamber:** Place the constituent metals on a water-cooled copper hearth within a vacuum-sealed arc melting chamber.
- **Atmosphere Control:** Evacuate the chamber to a high vacuum ($<10^{-5}$ Torr) and backfill with high-purity argon gas. This process should be repeated several times to minimize residual oxygen.
- **Melting:** Strike an electric arc between a non-consumable tungsten electrode and the metal charge to melt the constituents.
- **Homogenization:** To ensure a homogeneous alloy, the resulting ingot should be flipped and re-melted multiple times (typically 3-5 times).

Diagram: Arc Melting Workflow

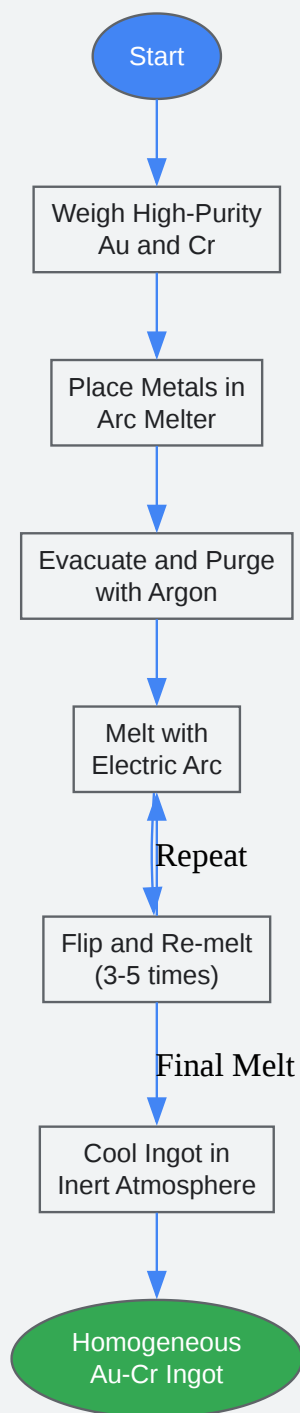


Figure 2: Workflow for Cr-Au Alloy Preparation via Arc Melting.

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Caption: Figure 2: Workflow for Cr-Au Alloy Preparation via Arc Melting.

Crystal Structure Characterization: X-ray Diffraction (XRD)

XRD is used to identify the crystal structure and measure the lattice parameters of the alloys.

- **Sample Preparation:** Prepare a flat, polished surface of the alloy sample. For powder diffraction, the alloy can be filed into a fine powder and annealed to relieve stress.
- **Instrument Setup:** Use a diffractometer with a Cu K α radiation source ($\lambda = 1.5406 \text{ \AA}$). Set the voltage and current of the X-ray tube (e.g., 40 kV and 40 mA).
- **Data Collection:** Scan a 2θ range appropriate for the expected phases (e.g., 20° to 100°) with a step size of 0.02° and a dwell time of 1-2 seconds per step.
- **Data Analysis:** Analyze the resulting diffraction pattern to identify the phases present by comparing peak positions to a crystallographic database (e.g., ICDD). Calculate the lattice parameters from the positions of the diffraction peaks using Bragg's Law.

Mechanical Properties: Tensile Testing (ASTM E8/E8M)

Tensile testing determines the tensile strength and elongation of the alloys.

- **Specimen Preparation:** Machine the alloy into a standardized "dog-bone" shape as specified in ASTM E8/E8M.
- **Test Setup:** Mount the specimen in the grips of a universal testing machine. Attach an extensometer to the gauge section of the specimen to accurately measure strain.
- **Testing:** Apply a uniaxial tensile load at a constant strain rate (e.g., 10^{-3} s^{-1}) until the specimen fractures.
- **Data Acquisition:** Record the load and displacement (or strain) data throughout the test.
- **Data Analysis:** Plot the stress-strain curve. From this curve, determine the ultimate tensile strength (the maximum stress) and the elongation at break.

Electrical Resistivity: Four-Point Probe Measurement

This technique is used to measure the electrical resistivity of the alloy.

- **Sample Preparation:** Prepare a sample with a flat, uniform surface and known thickness.
- **Probe Setup:** Use a four-point probe head with equally spaced, co-linear probes.
- **Measurement:** Press the probe head onto the surface of the sample. Pass a known DC current (I) through the outer two probes and measure the voltage (V) across the inner two probes.
- **Calculation:** Calculate the sheet resistance (R_s) using the formula $R_s = C * (V/I)$, where C is a geometric correction factor. The bulk resistivity (ρ) is then calculated as $\rho = R_s * t$, where t is the thickness of the sample.

Diagram: Four-Point Probe Measurement Principle

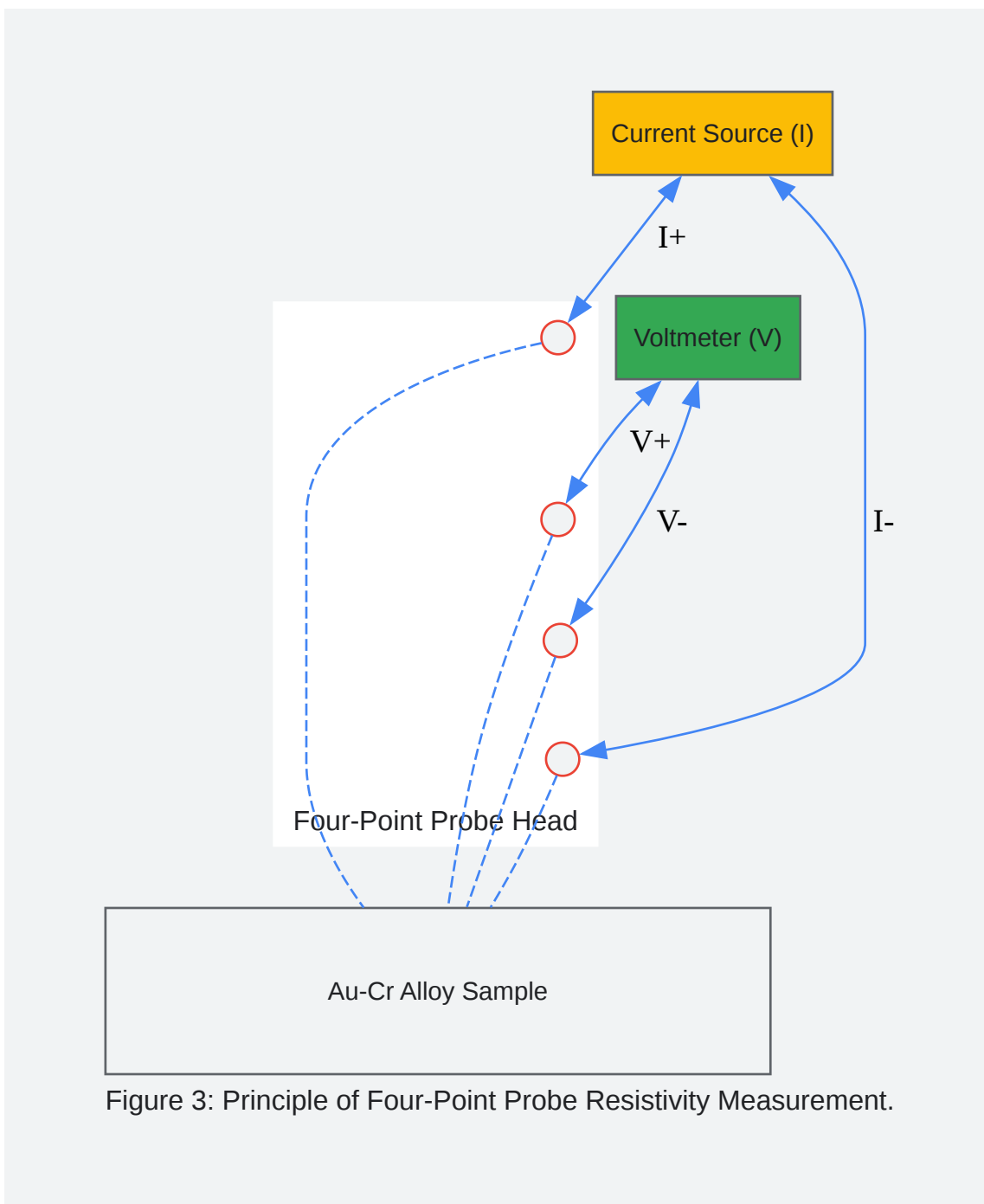


Figure 3: Principle of Four-Point Probe Resistivity Measurement.

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- To cite this document: BenchChem. [A Technical Guide to the Fundamental Properties of Chromium-Gold Alloys]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14653710/docs#a-technical-guide-to-the-fundamental-properties-of-chromium-gold-alloys\]](https://www.benchchem.com/product/b14653710/docs#a-technical-guide-to-the-fundamental-properties-of-chromium-gold-alloys)

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